

Enolicam Sodium Anhydrous: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Enolicam sodium*

Cat. No.: B1260865

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Abstract

Enolicam sodium anhydrous is the anhydrous sodium salt of enolicam, a non-steroidal anti-inflammatory drug (NSAID) belonging to the oxicam class. Like other oxicams, it exhibits anti-inflammatory, analgesic, and antipyretic properties. Its mechanism of action is primarily attributed to the non-selective inhibition of cyclooxygenase (COX) enzymes (COX-1 and COX-2) and the inhibition of lipoxygenase (LOX), which in turn reduces the synthesis of pro-inflammatory prostaglandins and leukotrienes. This technical guide provides a detailed overview of the known chemical properties of **enolicam sodium** anhydrous, experimental protocols for its characterization, and a visualization of its mechanism of action. Due to the limited availability of specific experimental data for **enolicam sodium** anhydrous, this guide also incorporates data from the broader oxicam class to provide a comprehensive physicochemical context.

Chemical and Physical Properties

While specific experimental values for the melting point, solubility, and pKa of **enolicam sodium** anhydrous are not readily available in the public domain, the fundamental properties have been identified. The properties of the oxicam class, to which enolicam belongs, are well-documented and provide a strong indication of the expected characteristics of **enolicam sodium** anhydrous.

Enolicam Sodium Anhydrous

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₃ N ₂ NaO ₄	[1]
Molecular Weight	308.27 g/mol	[1]
Chemical Structure	A fused bicyclic system with a sodium ion coordinated to the enolate oxygen.	[1]
SMILES Notation	[Na ⁺].O=C1C=CC@HC3=CC=CC=C3N2C1=O	[1]
InChI Key	VQYXKWKOTJAORX-QHCPKFOISA-M	[1]
Mechanism of Action	Inhibition of cyclooxygenase (COX) and lipoxygenase (LOX) enzymes, and trapping of oxygen radicals.	[1]

Physicochemical Context from the Oxicam Class

Oxicams are characterized as weak acids with pKa values typically ranging from 3 to 6.[\[2\]](#)[\[3\]](#) Their solubility in aqueous media is generally low.[\[4\]](#)

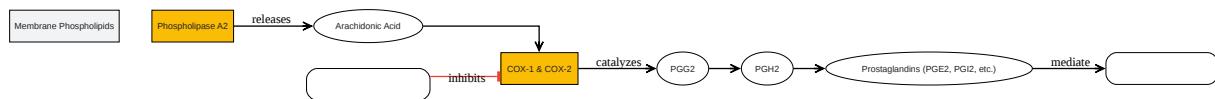
Property	General Value for Oxicams	Source
pKa	3 - 6	[2] [3]
Solubility	Generally poorly soluble in water.	[4]
Melting Point	Varies among different oxicams (e.g., Piroxicam: ~198-200 °C, Meloxicam: ~254 °C).	

Mechanism of Action: Signaling Pathways

Enolicam sodium anhydrous exerts its anti-inflammatory effects by inhibiting key enzymes in the arachidonic acid cascade: cyclooxygenase (COX) and lipoxygenase (LOX).

Cyclooxygenase (COX) Pathway Inhibition

The COX enzymes (COX-1 and COX-2) are responsible for the conversion of arachidonic acid into prostaglandins, which are key mediators of inflammation, pain, and fever.^{[5][6]} Enolicam, being an oxicam, is a non-selective inhibitor of both COX isoforms.^[7]

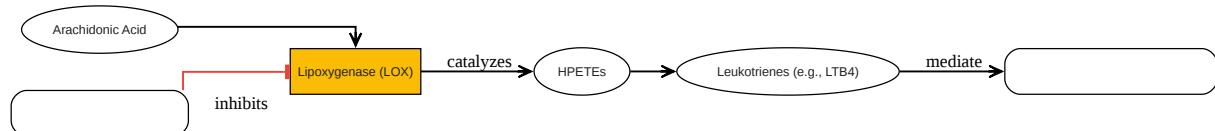


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Caption: Inhibition of the Cyclooxygenase (COX) pathway by **Enolicam Sodium** Anhydrous.

Lipoxygenase (LOX) Pathway Inhibition

The lipoxygenase (LOX) pathway is another major route for the metabolism of arachidonic acid, leading to the production of leukotrienes, which are potent mediators of inflammation and allergic responses.^{[8][9]}



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Caption: Inhibition of the Lipoxygenase (LOX) pathway by **Enolicam Sodium** Anhydrous.

Experimental Protocols

This section outlines the general methodologies for determining the key chemical properties of a pharmaceutical compound like **enolicam sodium** anhydrous.

Synthesis of Enolicam Sodium Anhydrous

A general synthetic route for **enolicam sodium** anhydrous has been described and involves a multi-step process.^[1]



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Caption: General synthetic workflow for **Enolicam Sodium** Anhydrous.

Solubility Determination (Shake-Flask Method)

The shake-flask method is the gold standard for determining equilibrium solubility.

Protocol:

- Preparation: An excess amount of **enolicam sodium** anhydrous is added to a known volume of the solvent (e.g., water, ethanol, buffer solutions of different pH) in a sealed flask.
- Equilibration: The flask is agitated at a constant temperature (e.g., 25 °C or 37 °C) for a sufficient period (typically 24-72 hours) to ensure equilibrium is reached.
- Phase Separation: The undissolved solid is separated from the solution by centrifugation or filtration.
- Analysis: The concentration of **enolicam sodium** anhydrous in the clear supernatant or filtrate is determined using a validated analytical method, such as UV-Vis spectroscopy or HPLC.

pKa Determination (Potentiometric Titration)

Potentiometric titration is a widely used and accurate method for pKa determination.

Protocol:

- Sample Preparation: A precise amount of **enolicam sodium** anhydrous is dissolved in a suitable solvent (e.g., water or a co-solvent system if solubility is low).
- Titration: The solution is titrated with a standardized solution of a strong acid (e.g., 0.1 M HCl) or a strong base (e.g., 0.1 M NaOH).
- pH Monitoring: The pH of the solution is monitored continuously throughout the titration using a calibrated pH meter.
- Data Analysis: A titration curve is generated by plotting the pH versus the volume of titrant added. The pKa is determined from the inflection point of this curve.

Stability Testing (Accelerated Stability Study)

Accelerated stability studies are performed to predict the shelf-life of a drug substance.

Protocol:

- Sample Storage: Samples of **enolicam sodium** anhydrous are stored under accelerated conditions of high temperature (e.g., 40 °C) and high relative humidity (e.g., 75% RH).
- Time Points: Aliquots of the stored samples are withdrawn at predetermined time intervals (e.g., 0, 1, 3, and 6 months).
- Analysis: The samples are analyzed for the appearance of degradation products and any change in the concentration of the active pharmaceutical ingredient (API) using a stability-indicating analytical method, such as HPLC or LC-MS. Physical properties are also monitored.

Research Applications

Enolicam sodium anhydrous is utilized in various research contexts:

- Chemical Research: It serves as a model compound for investigating oxidation and substitution reactions.
- Biological Research: Its anti-inflammatory properties and ability to scavenge oxygen radicals are subjects of investigation.
- Medical Research: There is exploration into its potential therapeutic applications for conditions such as osteoarthritis and traumatic shock.[\[1\]](#)

Conclusion

Enolicam sodium anhydrous is a non-steroidal anti-inflammatory drug of the oxicam class with a mechanism of action centered on the inhibition of COX and LOX enzymes. While specific quantitative data on its physicochemical properties are limited, its characteristics can be inferred from the well-studied oxicam family. The experimental protocols outlined in this guide provide a framework for the detailed chemical characterization of this compound. Further research is warranted to establish a complete physicochemical profile of **enolicam sodium** anhydrous to support its potential development and application in pharmaceutical sciences.

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References

- 1. Enolicam sodium anhydrous | 59756-39-7 | Benchchem [benchchem.com]
- 2. dergipark.org.tr [dergipark.org.tr]
- 3. Interaction of Oxicam Derivatives with the Artificial Models of Biological Membranes—Calorimetric and Fluorescence Spectroscopic Study - PMC [pmc.ncbi.nlm.nih.gov]
- 4. pharmacy180.com [pharmacy180.com]
- 5. Cyclooxygenase-2 in Synaptic Signaling - PMC [pmc.ncbi.nlm.nih.gov]
- 6. apexbt.com [apexbt.com]
- 7. Oxicam - Wikipedia [en.wikipedia.org]

- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
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